

# An In-depth Technical Guide to Chlornitrofen

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## Compound of Interest

Compound Name: Chlornitrofen

Cat. No.: B1668786

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This technical guide provides a comprehensive overview of the chemical entity **Chlornitrofen**, with a focus on its nomenclature, chemical properties, and identification.

## Nomenclature

The systematic identification of a chemical compound is crucial for unambiguous communication in research and development. **Chlornitrofen** is known by a variety of names, reflecting its chemical structure and historical usage.

IUPAC Name:

The internationally recognized IUPAC (International Union of Pure and Applied Chemistry) name for **Chlornitrofen** is 1,3,5-trichloro-2-(4-nitrophenoxy)benzene<sup>[1][2]</sup>. This name precisely describes the molecular structure, indicating a benzene ring substituted with three chlorine atoms at positions 1, 3, and 5, and a 4-nitrophenoxy group at position 2.

Synonyms and Trade Names:

In addition to its formal IUPAC name, **Chlornitrofen** is referenced by a multitude of synonyms and trade names in scientific literature, commercial products, and regulatory documents. Understanding these alternative names is vital for conducting thorough literature reviews and identifying the compound in various databases.

A comprehensive list of synonyms includes, but is not limited to:

- 4-Nitrophenyl 2,4,6-trichlorophenyl ether[1][3][4]
- 2,4,6-Trichlorophenyl 4-nitrophenyl ether[1][3]
- Benzene, 1,3,5-trichloro-2-(4-nitrophenoxy)-[1][5]
- Ether, p-nitrophenyl 2,4,6-trichlorophenyl[5][6]
- 2,4,6-Trichloro-4'-nitrodiphenyl ether[3][5]
- 1-Nitro-4-(2,4,6-trichlorophenoxy)benzene[3][5]
- p-Nitrophenyl 2,4,6-trichlorophenyl ether[5][6]
- CNP[1][3][5][6]
- MO-338[1][7][8]
- MC 1478[1][3]
- Chlomitrofen[5][6]

## Chemical Identity

A summary of key chemical identifiers for **Chlornitrofen** is provided in the table below for easy reference. This data is essential for accurate record-keeping, database searches, and regulatory submissions.

| Identifier          | Value   |
|---------------------|---|
| CAS Registry Number | 1836-77-7[1][3][5][9]   |
| Molecular Formula   | C <sub>12</sub> H <sub>6</sub> Cl <sub>3</sub> NO <sub>3</sub> [1][3][4][5][8][9]     |
| Molecular Weight    | 318.54 g/mol [1][3][4][8][9]  |
| InChI               | InChI=1S/C12H6Cl3NO3/c13-7-5-10(14)12(11(15)6-7)19-9-3-1-8(2-4-9)16(17)18/h1-6H[3][5] |
| InChIKey            | XQNAUQUKW RBODG-UHFFFAOYSA-N[3][5]  |
| SMILES              | O=--INVALID-LINK--<br>c1ccc(Oc2c(Cl)cc(Cl)cc2Cl)cc1[3]                                |

## Logical Relationship of Chlornitrofen Nomenclature

The following diagram illustrates the relationship between the core chemical structure and its various identifiers.

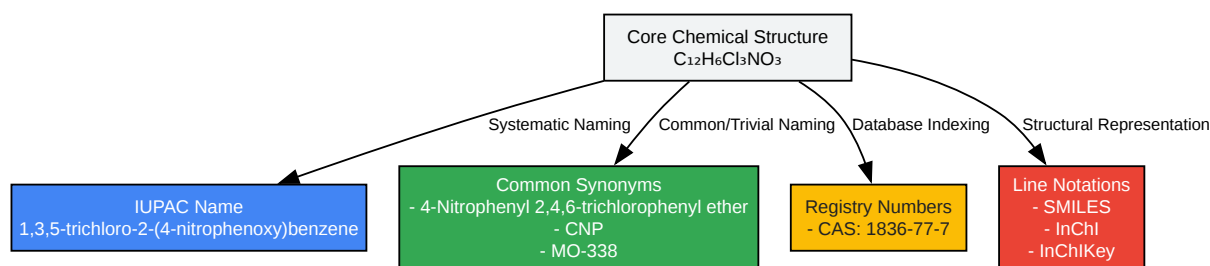


Figure 1: Chlornitrofen Nomenclature and Identifiers

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Caption: Figure 1: Relationship between **Chlornitrofen**'s structure and its various names and identifiers.

This initial guide provides the foundational information regarding the IUPAC name and synonyms of **Chlornitrofen**. The subsequent sections will delve into its physicochemical

properties, experimental protocols for its detection and analysis, and its known signaling pathways and toxicological profile. This document is intended to be a living resource, and will be updated as new research becomes available.

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## References

- 1. Chlornitrofen | C<sub>12</sub>H<sub>6</sub>Cl<sub>3</sub>NO<sub>3</sub> | CID 15788 - PubChem [pubchem.ncbi.nlm.nih.gov]
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